

Application Notes and Protocols for Testing TCMDC-135051 Analogues

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Compound of Interest

Compound Name: *TCMDC-135051 hydrochloride*

Cat. No.: *B8117614*

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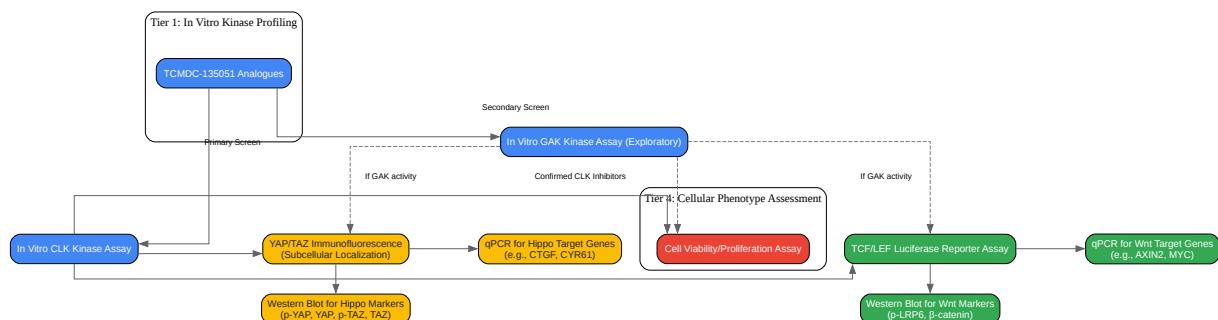
For Researchers, Scientists, and Drug Development Professionals

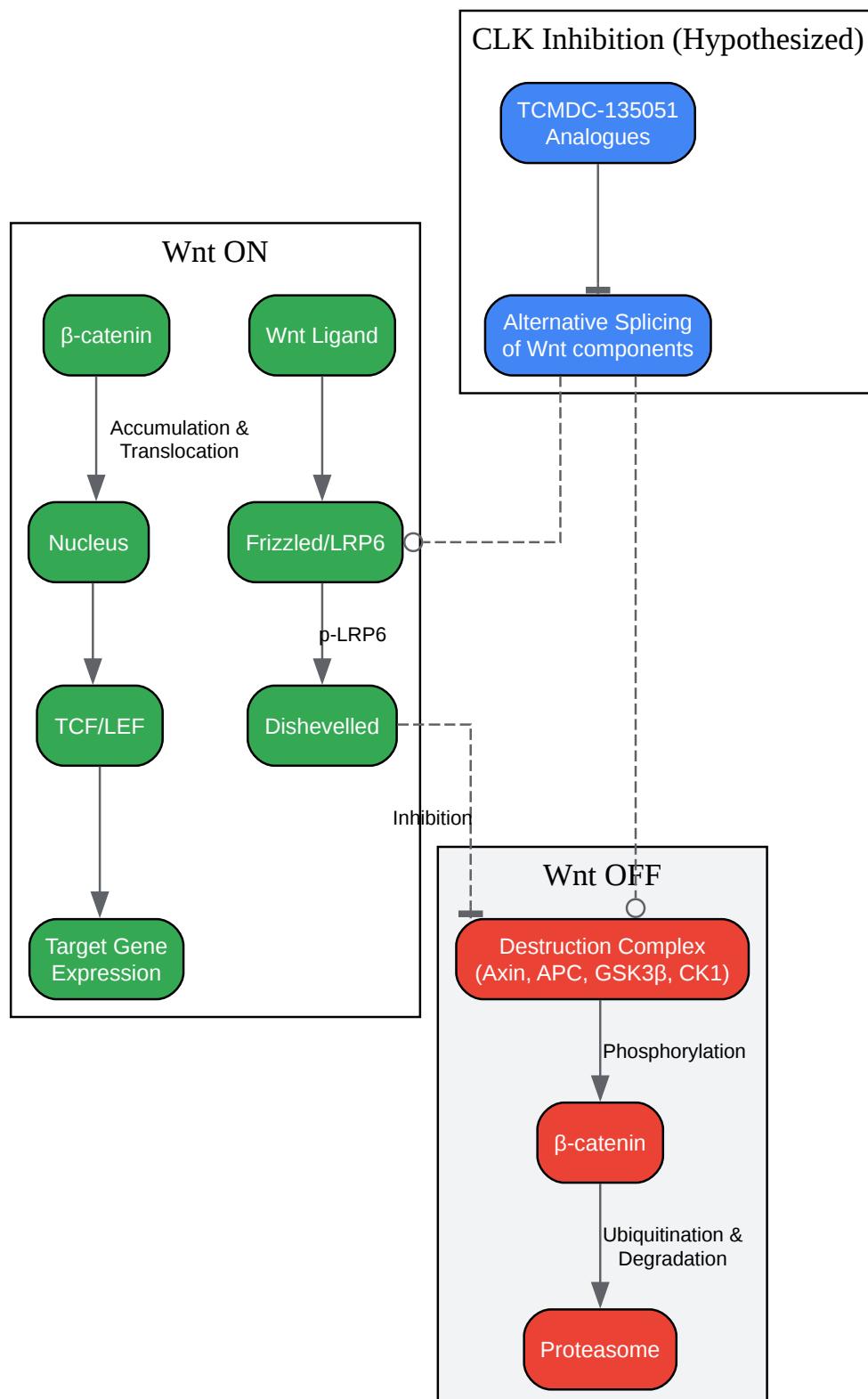
Introduction

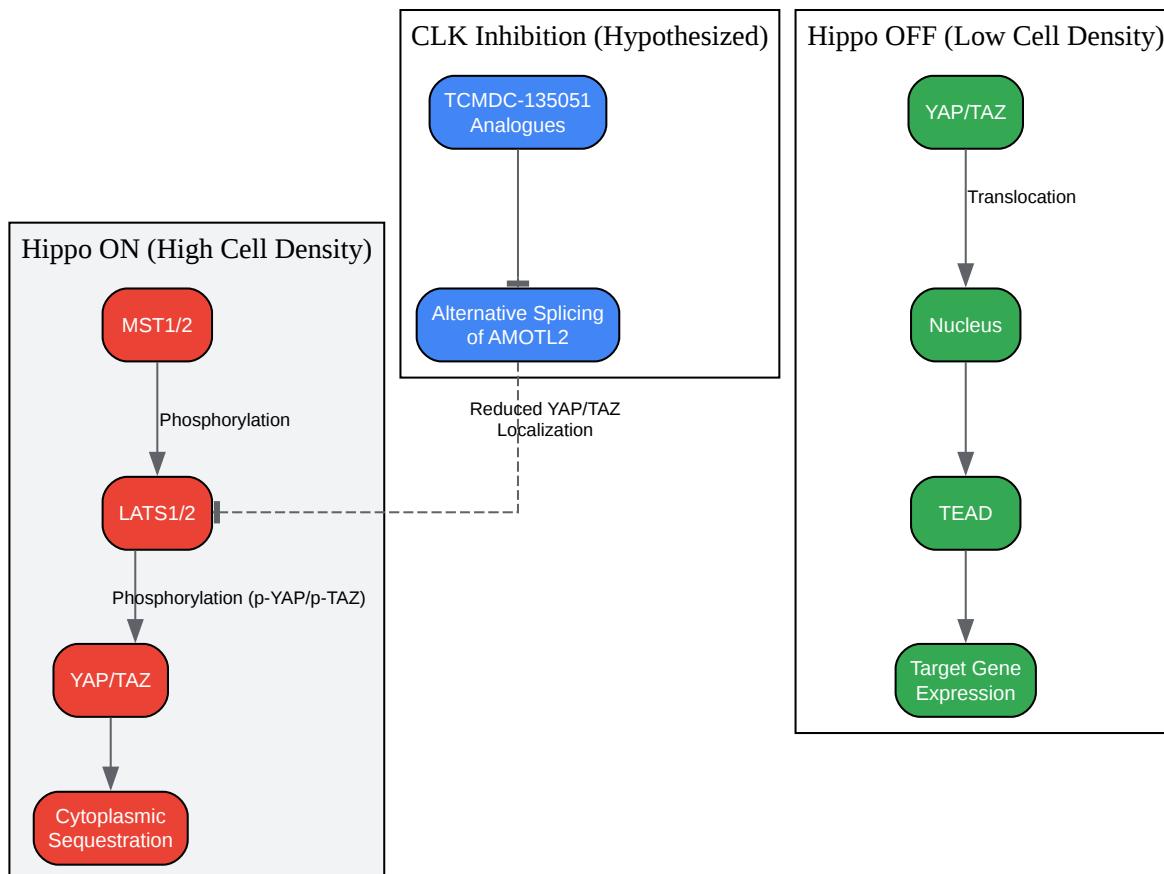
TCMDC-135051 is a potent inhibitor of the CDC-like kinase (CLK) family. Recent studies have revealed a significant interplay between CLK activity and the Wnt and Hippo signaling pathways, both of which are critical regulators of cell fate, proliferation, and tumorigenesis. This document provides a comprehensive experimental framework for the evaluation of novel analogues of TCMDC-135051 to characterize their inhibitory potential and their effects on these key cellular signaling cascades. The provided protocols are designed to guide researchers in generating robust and reproducible data for the preclinical assessment of these compounds.

Experimental Design Workflow

The experimental design follows a tiered approach, beginning with in vitro biochemical assays to determine direct kinase inhibition, followed by cell-based assays to assess the impact on the Wnt and Hippo signaling pathways.





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